

IUPAC name for 3-(2-Chloroethyl)oxazolidin-2-one

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Compound of Interest

Compound Name: 3-(2-Chloroethyl)oxazolidin-2-one

CAS No.: 2508-01-2

Cat. No.: B1211804

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An In-depth Technical Guide: **3-(2-Chloroethyl)oxazolidin-2-one**

Abstract

This technical guide provides a comprehensive overview of **3-(2-Chloroethyl)oxazolidin-2-one**, a pivotal chemical intermediate in modern medicinal chemistry. The document delineates its fundamental properties, provides a detailed, field-proven synthesis protocol, and explores its analytical characterization. Furthermore, it contextualizes the molecule's significance by discussing the broader role of the oxazolidinone scaffold in antimicrobial drug development, particularly its unique mechanism of action against multidrug-resistant pathogens. This guide is intended for researchers, scientists, and drug development professionals seeking to leverage this versatile building block for the synthesis of novel therapeutic agents.

Introduction: The Strategic Importance of the Oxazolidinone Scaffold

The oxazolidinone ring is a five-membered heterocyclic motif that has become a cornerstone in contemporary drug discovery.^{[1][2]} Its prominence surged with the clinical success of Linezolid,

the first-in-class oxazolidinone antibiotic approved for treating severe infections caused by multidrug-resistant Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE).^{[1][3][4]}

The therapeutic power of oxazolidinones stems from their novel mechanism of action. They are protein synthesis inhibitors that act at a very early stage, binding to the 50S ribosomal subunit and preventing the formation of the initiation complex required for translation.^{[1][3][4][5]} This unique target engagement circumvents existing resistance mechanisms that affect other classes of antibiotics, making the oxazolidinone scaffold a critical area of research for overcoming antimicrobial resistance.^{[1][3]}

Within this vital chemical class, **3-(2-Chloroethyl)oxazolidin-2-one** emerges as a highly valuable synthetic intermediate. Its structure combines the stable, pharmacologically significant oxazolidinone core with a reactive 2-chloroethyl side chain. This electrophilic side chain serves as a versatile handle for introducing a wide array of functional groups via nucleophilic substitution, enabling the systematic development of new, complex, and potentially more potent oxazolidinone derivatives.

Compound Identification and Physicochemical Properties

Precise identification is paramount for regulatory compliance and experimental reproducibility. The key identifiers and physical properties of **3-(2-Chloroethyl)oxazolidin-2-one** are summarized below.

Nomenclature and Chemical Identifiers

Property	Value	Source(s)
IUPAC Name	3-(2-Chloroethyl)oxazolidin-2-one	Internal Standard
Synonyms	3-(2-Chloroethyl)-1,3-oxazolidin-2-one; NSC 46743	[6]
CAS Number	2508-01-2	[6][7][8][9]
Molecular Formula	C ₅ H ₈ ClNO ₂	[6][7][8][9]
Molecular Weight	149.58 g/mol	[7][8][10]
EC Number	219-716-1	[6][9]

Physicochemical Data

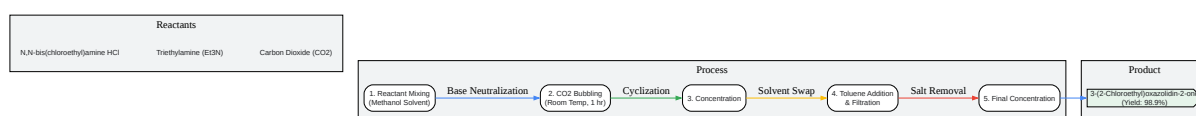
Property	Value	Source(s)
Appearance	Light yellow liquid	[8]
Density	1.286 g/cm ³	[6][11]
Boiling Point	135-138 °C @ 3 mmHg (Torr)	[6][8]
Flash Point	151.7 °C	[6][11]
Refractive Index	1.484	[6]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8 °C	[10]

Synthesis and Purification

The synthesis of **3-(2-Chloroethyl)oxazolidin-2-one** can be achieved with high efficiency through the cyclization of an appropriate amine precursor with a carbonyl source. The following protocol is adapted from established patent literature, demonstrating a robust and scalable method.[8]

Reaction Principle

The core of the synthesis involves the reaction of N,N-bis(chloroethyl)amine with carbon dioxide. Triethylamine, a non-nucleophilic organic base, is used to deprotonate the secondary amine hydrochloride starting material, liberating the free amine for reaction. The free amine then undergoes a cyclization reaction with carbon dioxide, which acts as the C1 carbonyl source, to form the five-membered oxazolidinone ring.



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Caption: High-yield synthesis workflow for **3-(2-Chloroethyl)oxazolidin-2-one**.

Detailed Experimental Protocol

Materials:

- N,N-bis(chloroethyl)amine hydrochloride (1.0 eq., e.g., 200.0 g, 1.12 mol)
- Methanol (MeOH) (3 volumes, e.g., 600 mL)
- Triethylamine (Et₃N) (2.1 eq., e.g., 328.0 mL, 2.35 mol)
- Carbon Dioxide (CO₂) gas (e.g., from dry ice)
- Toluene (5 volumes, e.g., 1.0 L)
- 2 L four-necked round-bottom flask, magnetic stirrer, thermometer, gas inlet tube.

Procedure:

- **Vessel Setup:** Equip a 2 L four-necked round-bottom flask with a magnetic stirrer and a thermometer. The procedure can be carried out in the air.[8]
- **Reagent Addition:** Sequentially charge the flask with N,N-bis(chloroethyl)amine hydrochloride (200.0 g), methanol (600 mL), and triethylamine (328.0 mL). Stir the mixture to form a solution.[8]
- **Carbon Dioxide Introduction:** Pass carbon dioxide (CO₂) gas, conveniently generated from dry ice, through the solution at room temperature for approximately 1 hour.[8] The reaction progress can be monitored by TLC or LC-MS.
- **Initial Concentration:** After the reaction is complete, concentrate the reaction mixture under reduced pressure to remove methanol and excess triethylamine.[8]
- **Workup and Filtration:** Add toluene (1.0 L) to the residue. This will precipitate triethylamine hydrochloride salts, resulting in a white suspension. Filter the suspension by suction and wash the collected solid residue with additional toluene.[8]
- **Final Product Isolation:** Combine the filtrates and concentrate under reduced pressure to yield the title compound as a light yellow liquid (e.g., 165.7 g, 98.9% yield).[8]

Purification and Quality Control

The product obtained from this protocol is often of high purity, as verifiable by NMR analysis, and can be used in subsequent steps without further purification.[8] For applications requiring exceptional purity, the compound can be decolorized and purified by vacuum distillation (boiling point: 135 °C at 3 mmHg).[8]

Analytical Characterization

Structural confirmation and purity assessment are self-validating cornerstones of chemical synthesis. NMR spectroscopy is the primary method for the characterization of **3-(2-Chloroethyl)oxazolidin-2-one**.

Spectroscopic Data

The following data provides the expected chemical shifts for the compound in deuterated chloroform (CDCl₃).[8]

Nucleus	Spectrometer Frequency	Chemical Shift (δ) and Description
^1H NMR	300 MHz	δ = 4.38 (t, 2H, -O-CH ₂ -), 3.79-3.67 (m, 4H, -N-CH ₂ -CH ₂ -Cl), 3.66-3.59 (t, 2H, -N-CH ₂ -CH ₂ -O-)
^{13}C NMR	75 MHz	δ = 158.38 (C=O), 62.01 (-O-CH ₂ -), 46.19 (-N-CH ₂ -), 45.70 (-N-CH ₂ -), 42.03 (-CH ₂ -Cl)

Note: The original source describes the ^1H NMR signals at 3.79-3.67 and 3.66-3.59 as multiplets (m). Based on the structure, these are expected to be triplets corresponding to the two distinct methylene groups on the ring and the two methylene groups on the side chain. The assignments provided here are based on standard interpretation.

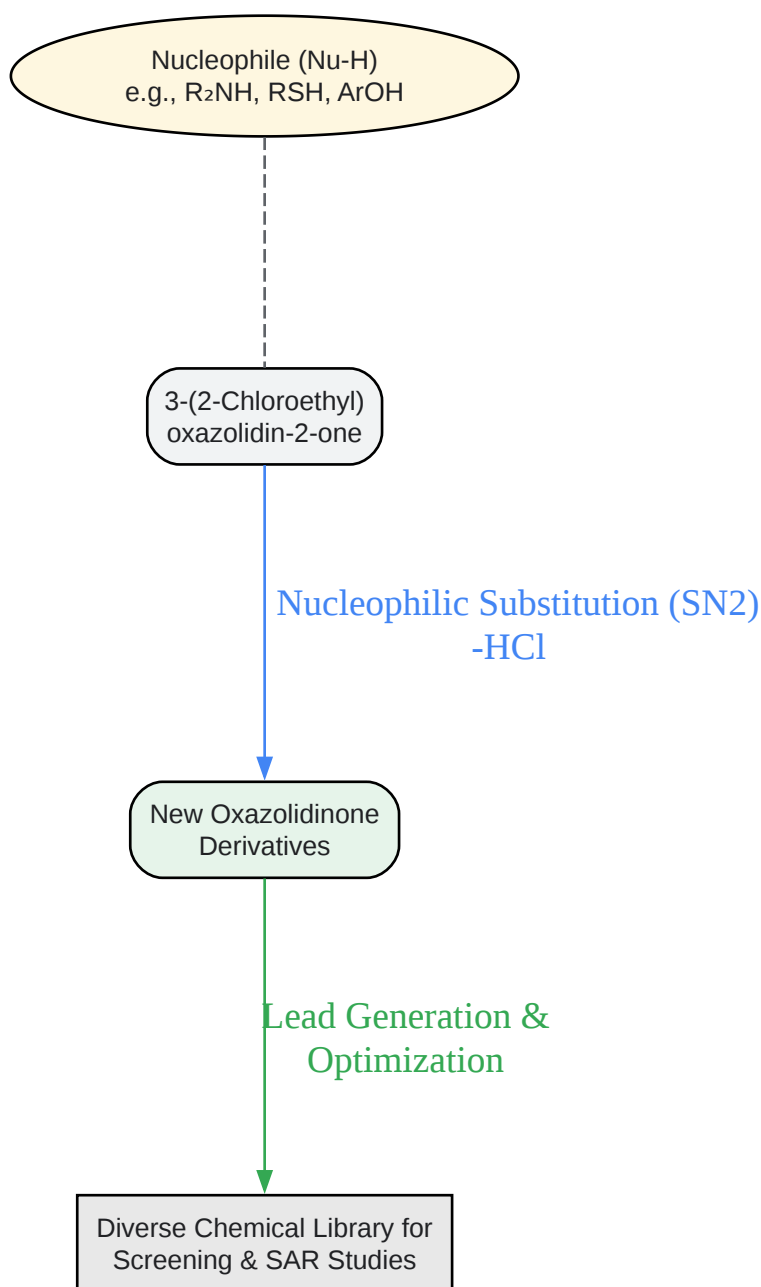
Additional analytical data, including computed vapor phase infrared (IR) spectra and mass spectrometry (MS) data, can be accessed through public databases like SpectraBase.^[12]

Reactivity and Applications in Medicinal Chemistry

The synthetic utility of **3-(2-Chloroethyl)oxazolidin-2-one** lies in the distinct reactivity of its components: the stable, biologically relevant oxazolidinone core and the electrophilic chloroethyl side chain.

The 2-Chloroethyl Group as a Synthetic Handle

The chlorine atom on the ethyl side chain is a good leaving group, making the adjacent carbon atom susceptible to nucleophilic attack. This allows for the straightforward introduction of diverse functionalities, which is a key strategy in drug discovery for modulating properties such as potency, selectivity, solubility, and metabolic stability.



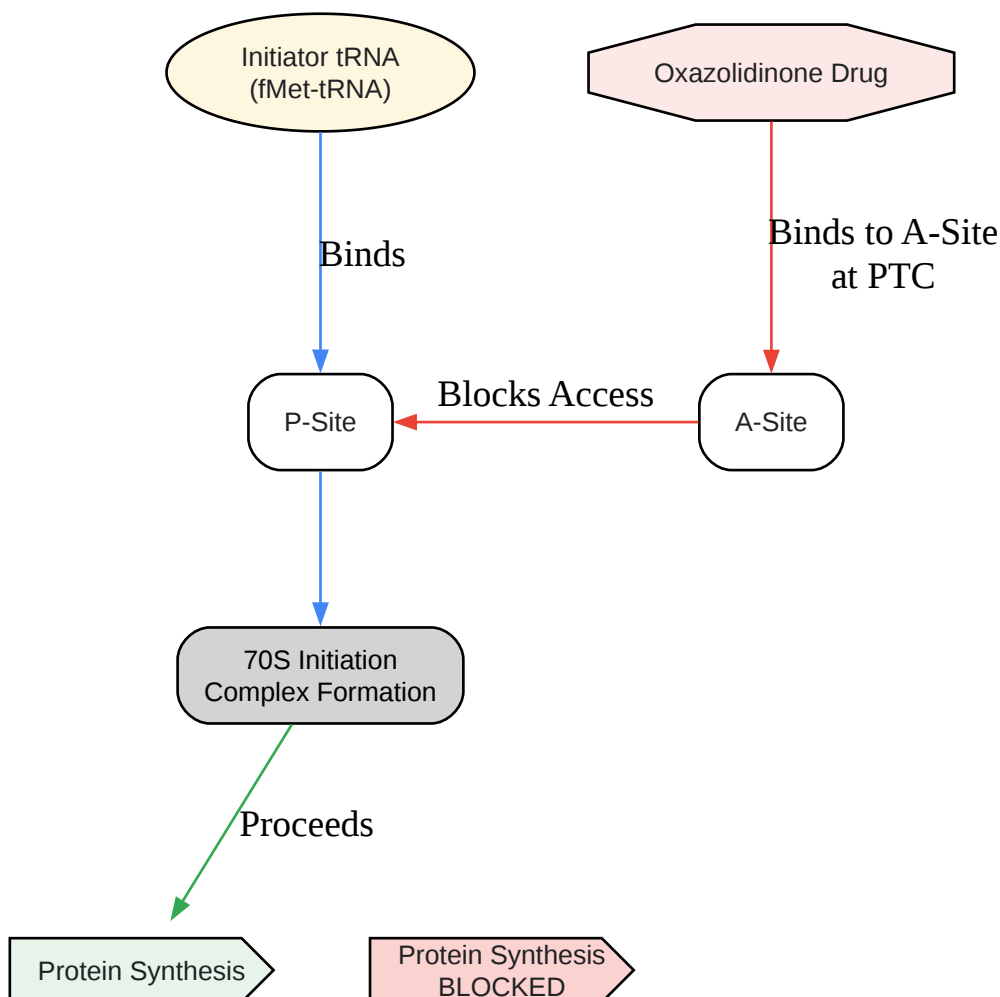
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Caption: Role as an intermediate for generating diverse oxazolidinone derivatives.

Mechanism of Action of the Oxazolidinone Class

To appreciate the potential of derivatives synthesized from this intermediate, it is crucial to understand the mechanism of the parent scaffold. Oxazolidinone antibiotics inhibit bacterial protein synthesis by binding to the A-site pocket of the 50S ribosomal subunit at the peptidyl transferase center (PTC).^[4] This interaction physically blocks the binding of initiator fMet-tRNA

to the ribosomal P-site, thereby preventing the formation of the 70S initiation complex, which is the very first step in protein synthesis.[3][5]



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Caption: Oxazolidinones block the first step of bacterial protein synthesis.

Handling and Safety Precautions

While specific GHS hazard data for this compound is not widely reported, standard laboratory safety protocols for handling chemical reagents should be strictly followed.[9][13]

- **General Handling:** Use personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area or a chemical fume hood to avoid breathing vapors.[9]

- Storage: Store in a tightly sealed container under an inert atmosphere (nitrogen or argon) in a cool, dry place (2-8 °C).[10]
- First-Aid Measures:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[9]
 - Skin Contact: Wash off with soap and plenty of water. Consult a physician.[9]
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[9]
 - Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[9]
- Fire-Fighting Measures: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media. Wear a self-contained breathing apparatus if necessary.[9]

Conclusion

3-(2-Chloroethyl)oxazolidin-2-one is more than a mere chemical; it is a strategic starting material for the development of next-generation therapeutics. Its straightforward, high-yield synthesis and the reactive nature of its chloroethyl group provide an accessible platform for extensive medicinal chemistry exploration. By leveraging this intermediate, researchers can efficiently generate novel libraries of oxazolidinone derivatives, contributing to the vital global effort to combat antimicrobial resistance and develop new treatments for a range of diseases.

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